

Introduction: Navigating the Complexities of N-Methylated and Histidine-Containing Peptides

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Compound of Interest

Compound Name: *Boc-N-Me-His(Boc)-OH*

Cat. No.: *B12083928*

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In the landscape of therapeutic peptide development, the incorporation of non-canonical amino acids is a cornerstone strategy for enhancing pharmacological properties. N-methylation of the peptide backbone is a particularly powerful modification, known to increase metabolic stability and improve cell permeability.^{[1][2]} However, the introduction of N-methylated residues, especially challenging ones like histidine, presents significant synthetic hurdles.^[1] Histidine itself is notoriously prone to racemization during peptide synthesis, a side reaction that can compromise the purity, structure, and biological activity of the final product.^{[3][4][5]}

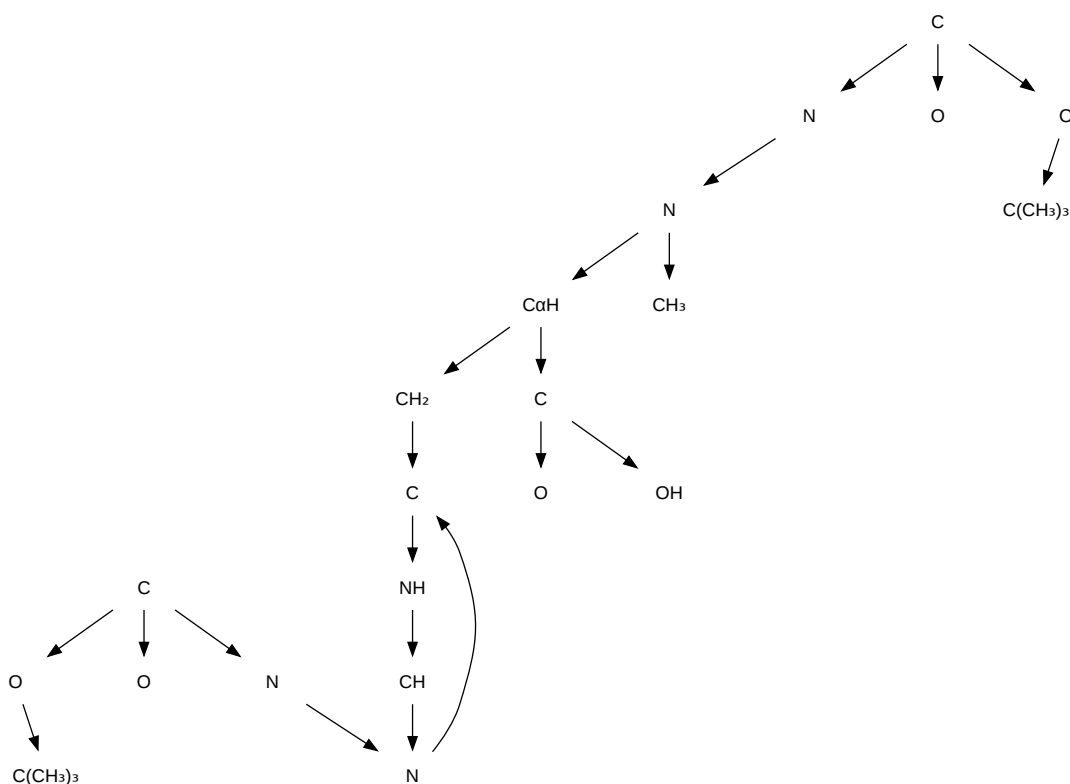
This technical guide provides a comprehensive analysis of $N\alpha$ -Boc- $N\alpha$ -methyl-His($N\tau$ -Boc)-OH, a highly specialized amino acid derivative designed to address these distinct challenges. We will delve into its chemical architecture, the strategic rationale behind its dual-protection and N-methylation scheme, and its practical application in solid-phase peptide synthesis (SPPS). This document is intended for researchers, chemists, and drug development professionals seeking to leverage advanced building blocks for the synthesis of complex, high-purity peptides.

Section 1: Chemical Structure and Physicochemical Properties

The precise molecular architecture of **Boc-N-Me-His(Boc)-OH** is fundamental to its function. The molecule incorporates three key modifications to the parent L-histidine:

- **N α -Methylation:** A methyl group is attached to the alpha-amino nitrogen, which restricts conformational flexibility and shields the adjacent peptide bond from enzymatic cleavage.[\[1\]](#)
- **N α -Boc Protection:** A tert-butyloxycarbonyl (Boc) group provides temporary, acid-labile protection of the N α -methylamino group, which is essential for the stepwise elongation of the peptide chain in Boc-based SPPS.[\[6\]](#)[\[7\]](#)
- **N τ -Boc Protection:** A second Boc group protects the tau (τ) nitrogen of the imidazole side chain. This is the critical feature for preventing racemization during the coupling reaction.[\[4\]](#)
[\[8\]](#)

Chemical Structure of Boc-N-Me-His(Boc)-OH

[Click to download full resolution via product page](#)Caption: Chemical structure of **Boc-N-Me-His(Boc)-OH**.

Physicochemical Data

The properties of this derivative are derived from its constituent parts. The dual Boc groups contribute significantly to its molecular weight and solubility profile.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₇ N ₃ O ₆	Derived
Molecular Weight	369.42 g/mol	[9]
Appearance	White to off-white solid/powder	[4]
Solubility	Soluble in DMF, NMP, DCM, Chloroform, Ethyl Acetate, DMSO, Acetone	[4][10][11]
Storage	Store at -20°C for long-term stability	[11]

Note: The exact molecular weight and formula are based on the N-methylated version of the di-Boc protected histidine. Commercial availability may be limited, often requiring custom synthesis.

Section 2: The Scientific Rationale for the Design

The architecture of **Boc-N-Me-His(Boc)-OH** is a deliberate solution to two independent challenges in peptide synthesis: the inherent instability of the peptide backbone and the propensity of histidine to racemize.

The Role of N α -Methylation

Adding a methyl group to the backbone amide nitrogen fundamentally alters the peptide's properties:

- Enhanced Metabolic Stability: The steric bulk of the methyl group acts as a shield, physically hindering the approach of proteolytic enzymes that would normally cleave the peptide bond. [1] This can dramatically increase the in-vivo half-life of a peptide therapeutic.

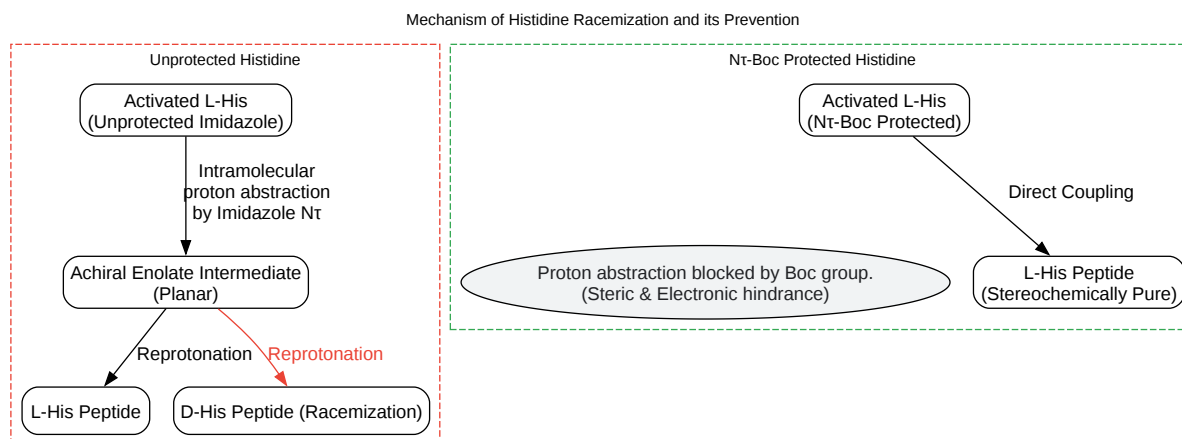
- **Improved Membrane Permeability:** N-methylation removes a hydrogen bond donor (the amide N-H). This reduces the energetic penalty required for the peptide to move from an aqueous environment into the lipid bilayer of a cell membrane, often leading to improved passive diffusion and better oral bioavailability.[1]
- **Conformational Constraint:** The methyl group restricts rotation around the peptide bond, locking the backbone into specific conformations. This can be advantageous for mimicking a desired bioactive structure or improving receptor binding affinity.[1]

The Imperative of Side-Chain Protection: Preventing Racemization

Histidine is highly susceptible to racemization during the carboxyl group activation step required for peptide bond formation.[3][4] This is due to an intramolecular base catalysis mechanism:

- The lone pair of electrons on the unprotected N τ of the imidazole ring is sufficiently basic to abstract the acidic proton from the α -carbon.
- This abstraction forms a planar, achiral enolate intermediate.
- Reprotonation can occur from either face, leading to a mixture of L- and D-isomers.[3]

The N τ -Boc group effectively prevents this side reaction. By protecting the imidazole nitrogen, it sterically hinders and electronically deactivates the lone pair, making it incapable of acting as an internal base to abstract the α -proton.[8] This ensures the stereochemical integrity of the histidine residue is maintained throughout the coupling process.



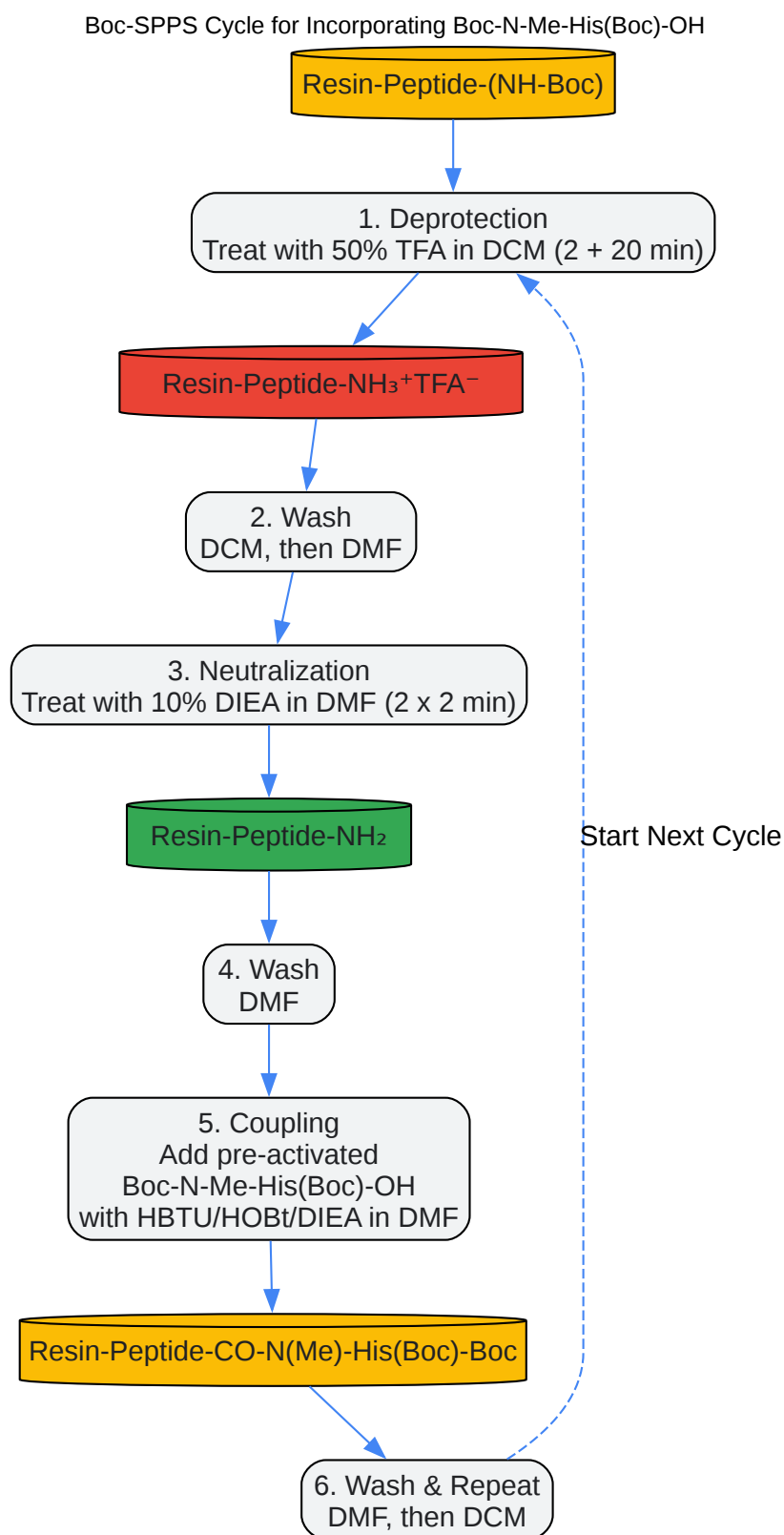
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Caption: Prevention of racemization by N τ -Boc protection.

Section 3: Application in Boc-SPPS: A Step-by-Step Protocol

The primary application for **Boc-N-Me-His(Boc)-OH** is in solid-phase peptide synthesis using the Boc/Bzl protection strategy.[6][11] The incorporation of this sterically hindered, N-methylated amino acid requires optimized coupling conditions to ensure high efficiency.

Workflow for a Single Coupling Cycle



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Caption: Iterative workflow for Boc solid-phase peptide synthesis.

Detailed Experimental Protocol

This protocol outlines a standard manual procedure. Equivalents and reaction times may need optimization based on the specific peptide sequence and scale.

- Resin Swelling: Swell the peptide-resin in Dichloromethane (DCM) for 20 minutes, followed by Dimethylformamide (DMF) for 20 minutes.
- N α -Boc Deprotection:
 - Treat the resin with a solution of 50% Trifluoroacetic Acid (TFA) in DCM for 2 minutes and drain.
 - Add a fresh portion of 50% TFA/DCM and agitate for 20-30 minutes.[\[6\]](#)[\[10\]](#)
 - Causality: TFA cleaves the acid-labile Boc group, exposing the N-terminal amine as a trifluoroacetate salt.[\[6\]](#)[\[7\]](#)
- Washing: Wash the resin thoroughly to remove residual TFA and cleaved Boc byproducts. A typical sequence is DCM (3x), Isopropanol (1x), and DMF (5x).
- Neutralization:
 - Treat the resin with a solution of 10% N,N-Diisopropylethylamine (DIEA) in DMF for 2 minutes. Repeat once.
 - Causality: The tertiary base DIEA neutralizes the TFA salt to regenerate the free amine, which is necessary for the subsequent coupling reaction.[\[6\]](#)
- Washing: Wash the resin with DMF (5x) to remove excess DIEA.
- Amino Acid Activation and Coupling:
 - In a separate vessel, dissolve **Boc-N-Me-His(Boc)-OH** (3-4 equivalents), HBTU (3-4 eq.), and HOBt (3-4 eq.) in DMF.
 - Add DIEA (6-8 eq.) to the activation mixture and allow it to pre-activate for 2-5 minutes.

- Causality: HBTU/HOBt is a standard coupling reagent that converts the carboxylic acid into a highly reactive ester, facilitating efficient amide bond formation. The hindered nature of the N-methyl amine often requires extended coupling times or double coupling.
- Add the activated amino acid solution to the neutralized resin.
- Agitate for 2-4 hours. Monitor the reaction using a qualitative test (e.g., Kaiser test, which will be negative for this secondary amine; an alternative like the chloranil test is required).
- Final Washing: Wash the resin with DMF (3x) and DCM (3x). The resin is now ready for the next deprotection/coupling cycle.

Section 4: Strategic Considerations and Limitations

A critical feature of **Boc-N-Me-His(Boc)-OH** is the acid lability of both Boc protecting groups. The N τ -Boc group on the imidazole side chain is cleaved under the same TFA conditions used to remove the temporary N α -Boc group in each synthesis cycle.^{[4][6]}

This has a crucial synthetic implication: The imidazole side chain of the newly incorporated N-methyl-histidine residue will be unprotected during all subsequent coupling and deprotection steps.

This characteristic dictates the strategic use of this derivative:

- Introduction near the N-terminus: It is ideally suited for incorporating N-methyl-histidine as one of the last residues in a sequence. This minimizes the number of subsequent reaction cycles the unprotected imidazole is exposed to, reducing the risk of side reactions like side-chain acylation.^{[4][6]}
- Synthesis of Short Peptides: For di- or tri-peptides, the risk of side reactions is minimal, making this derivative a viable choice.^[4]

For incorporating N-methyl-histidine at internal positions of longer peptides in Boc-SPPS, alternative side-chain protecting groups that are stable to TFA, such as tosyl (Tos) or dinitrophenyl (Dnp), would be required.^[4]

Conclusion

N α -Boc-N α -methyl-His(N τ -Boc)-OH is a sophisticated and highly effective building block for peptide synthesis. It provides a robust solution for introducing N-methylated histidine residues while simultaneously ensuring the stereochemical integrity of this challenging amino acid. The N-methylation offers a pathway to enhanced metabolic stability and permeability, while the dual-Boc protection scheme provides a practical method for racemization-free incorporation. A thorough understanding of its properties, particularly the acid lability of the side-chain protection, is paramount for its successful and strategic deployment in the synthesis of advanced therapeutic peptides.

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